

Application Notes and Protocols: Preparation of Fuberidazole Stock Solution in DMSO

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Compound of Interest

Compound Name: Fuberidazole

Cat. No.: B1674173

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Fuberidazole** is a benzimidazole-based fungicide used primarily as a seed treatment to control infections from *Fusarium* species.[1][2] Its mechanism of action involves the inhibition of mitosis and cell division through the disruption of β -tubulin assembly.[1][3] Accurate and reproducible experimental results rely on the correct preparation and storage of stock solutions. Dimethyl sulfoxide (DMSO) is a common solvent for preparing concentrated stock solutions of **fuberidazole** due to its high solubilizing capacity.[4][5] This document provides detailed protocols for the preparation, storage, and handling of **fuberidazole** stock solutions using DMSO.

Quantitative Data Summary

The chemical and physical properties of **fuberidazole** are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₁ H ₈ N ₂ O	[6][7]
Molecular Weight	184.19 g/mol	[4][7]
CAS Number	3878-19-1	[6]
Appearance	Crystalline powder, off-white to pale beige	[7][8]
Solubility in DMSO	55 mg/mL (298.6 mM)	[4]
125 mg/mL (678.65 mM) with sonication and warming to 60°C	[5]	
Solubility in Water	0.07 mg/mL (at pH 7)	[4]
Powder Storage	-20°C for up to 3 years	[4]
Stock Solution Storage	-80°C for up to 1 year; -20°C for up to 1 month	[4][5]

Experimental Protocols

Materials and Equipment

- **Fuberidazole** powder (analytical standard)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Water bath sonicator (optional, for higher concentrations)
- Pipettes and sterile filter tips

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Preparation of a 100 mM Fuberidazole Stock Solution

This protocol describes the preparation of 1 mL of a 100 mM **fuberidazole** stock solution in DMSO. Adjust volumes as needed.

Calculation:

- Molecular Weight (MW) of **Fuberidazole**: 184.19 g/mol
- Desired Concentration (C): 100 mM = 0.1 mol/L
- Desired Volume (V): 1 mL = 0.001 L
- Mass (m) required: $m = C \times V \times MW$
- Mass (m): $0.1 \text{ mol/L} \times 0.001 \text{ L} \times 184.19 \text{ g/mol} = 0.018419 \text{ g} = 18.42 \text{ mg}$

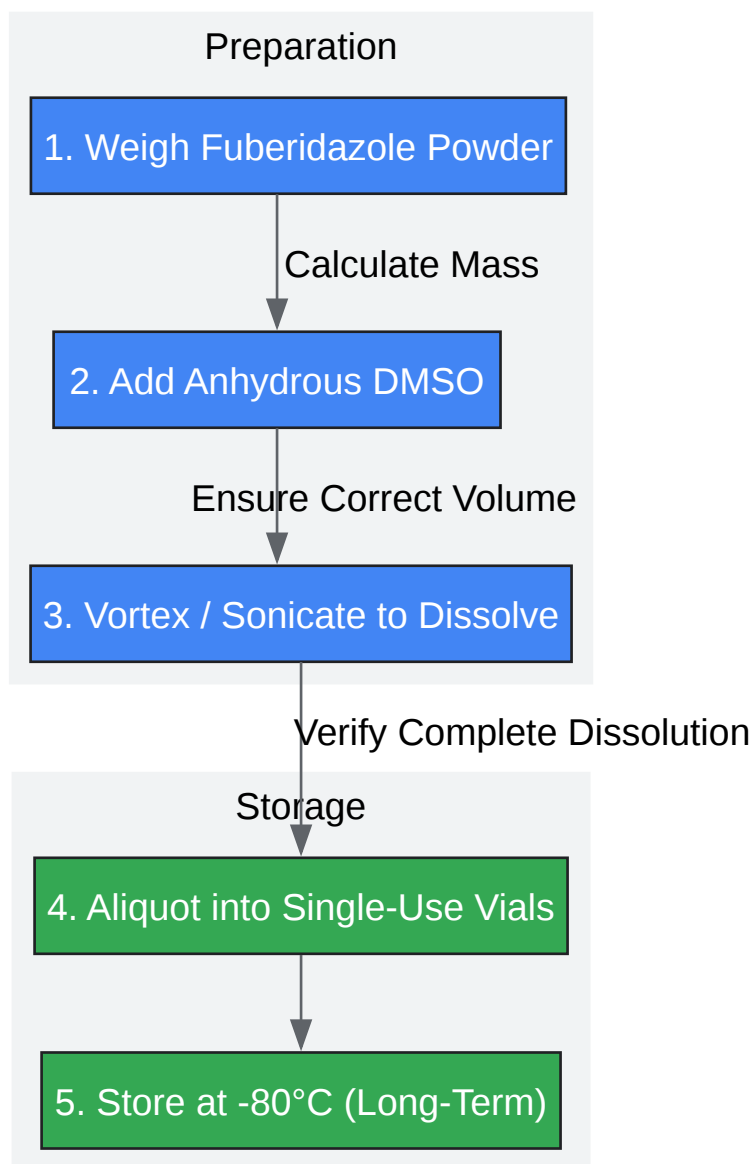
Procedure:

- Tare a sterile 1.5 mL or 2 mL microcentrifuge tube on an analytical balance.
- Carefully weigh 18.42 mg of **fuberidazole** powder into the tube.
- Add 1 mL of high-purity DMSO to the tube.
- Close the tube tightly and vortex thoroughly for 2-3 minutes until the powder is completely dissolved. A clear solution should be obtained.
- For higher concentrations (up to 125 mg/mL), gentle warming (up to 60°C) and sonication may be required to facilitate dissolution.^[5] Always ensure the solution is clear and homogenous before use.
- It is critical to use newly opened or anhydrous DMSO, as hygroscopic (water-absorbed) DMSO can significantly decrease the solubility of the compound.^[5]

Storage and Handling Protocol

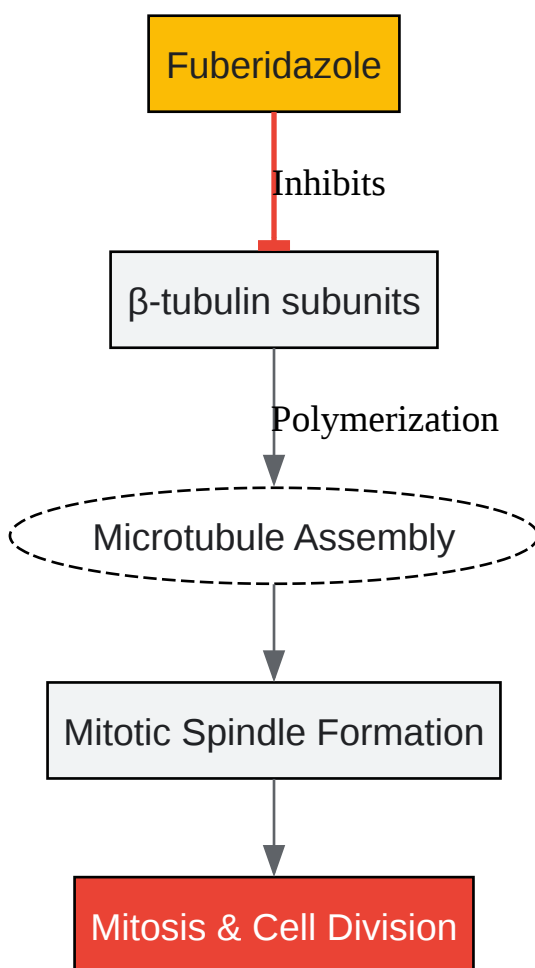
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20 μ L or 50 μ L) in sterile cryovials.
[4][5]
- Long-Term Storage: Store the aliquots at -80°C for up to one year.[4]
- Short-Term Storage: For frequent use, aliquots can be stored at -20°C for up to one month.
[5]
- Handling: When ready to use, thaw a single aliquot at room temperature. Briefly centrifuge the vial to collect the solution at the bottom before opening.
- Dilution: It is recommended to first dilute the stock solution in DMSO to create intermediate concentrations before adding it to aqueous buffers or cell culture media to prevent precipitation.[4]

Visualizations



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Caption: Workflow for preparing **fuberidazole** stock solution.



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Caption: Mechanism of action of **Fuberidazole**.

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References

- 1. Fuberidazole [sitem.herts.ac.uk]
- 2. FUBERIDAZOLE | 3878-19-1 [chemicalbook.com]

- 3. Environmental Detoxification of Benzimidazole Fungicide Fuberidazole via Microbial Action in Liquid Cultures - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Fuberidazole | Antifungal | TargetMol [targetmol.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Fuberidazole - Wikipedia [en.wikipedia.org]
- 7. Fuberidazole | C₁₁H₈N₂O | CID 19756 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. FUBERIDAZOLE CAS#: 3878-19-1 [m.chemicalbook.com]
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